

# Physical properties of 2-(Benzylxy)-6-bromopyridine (melting point, boiling point)

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## Compound of Interest

Compound Name: 2-(Benzylxy)-6-bromopyridine

Cat. No.: B051962

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An In-Depth Technical Guide to the Physical Properties of **2-(Benzylxy)-6-bromopyridine**

## Authored by: A Senior Application Scientist

This guide provides a comprehensive overview of the key physical properties of **2-(Benzylxy)-6-bromopyridine**, a crucial building block in synthetic organic chemistry.

Targeted at researchers, scientists, and professionals in drug development, this document delves into the theoretical and practical aspects of determining its melting and boiling points, which are critical indicators of purity and identity.

## Introduction: The Significance of 2-(Benzylxy)-6-bromopyridine

**2-(Benzylxy)-6-bromopyridine** (CAS No: 117068-71-0) is a halogenated and ether-functionalized pyridine derivative.<sup>[1][2]</sup> Its structure, featuring a reactive bromine atom and a versatile benzylxy group, makes it a valuable intermediate in the synthesis of more complex molecules, particularly in the fields of medicinal chemistry and materials science. The bromine atom is especially useful for forming new carbon-carbon bonds through cross-coupling reactions.<sup>[3]</sup> Accurate characterization of its physical properties is paramount for its effective use in synthesis, ensuring reproducibility and the desired outcome of chemical reactions. This guide focuses on two fundamental physical constants: the melting point and the boiling point.

## Physicochemical Properties at a Glance

The fundamental physical and chemical characteristics of **2-(BenzylOxy)-6-bromopyridine** are summarized below. These values are essential for handling, storage, and application in a laboratory setting.

Property	Value	Source(s)
CAS Number	117068-71-0	[1][4][5][6]
Molecular Formula	C <sub>12</sub> H <sub>10</sub> BrNO	[1][4][5][6]
Molecular Weight	264.12 g/mol	[1][4][5]
Appearance	White to light yellow powder or lump	[1][4]
Melting Point	13-15 °C	[1][4]
Boiling Point	338.6 ± 27.0 °C (Predicted)	[1][4]
Density	1.438 ± 0.06 g/cm <sup>3</sup> (Predicted)	[1]
Flash Point	36 °C	[1][4]

Note: Values for boiling point and density are computationally predicted and should be confirmed by experimental analysis for critical applications.

## In-Depth Analysis of the Melting Point

The melting point is one of the most critical physical properties used to assess the purity of a crystalline solid.[7] For a pure compound, the melting range—the span between the temperature at which the first crystal melts and the temperature at which the last crystal disappears—is typically sharp, often within a 0.5-1.0 °C range.[8][9] The presence of even small amounts of miscible impurities will typically cause a depression of the melting point and a broadening of the melting range.[8][10]

## Reported Melting Point of **2-(BenzylOxy)-6-bromopyridine**

The reported melting point for **2-(BenzylOxy)-6-bromopyridine** is 13-15 °C.[1][4] This low melting point indicates that the compound may exist as a waxy solid or even a supercooled

liquid at or near standard room temperature, necessitating refrigerated storage to maintain its solid form.

## Experimental Protocol for Melting Point Determination

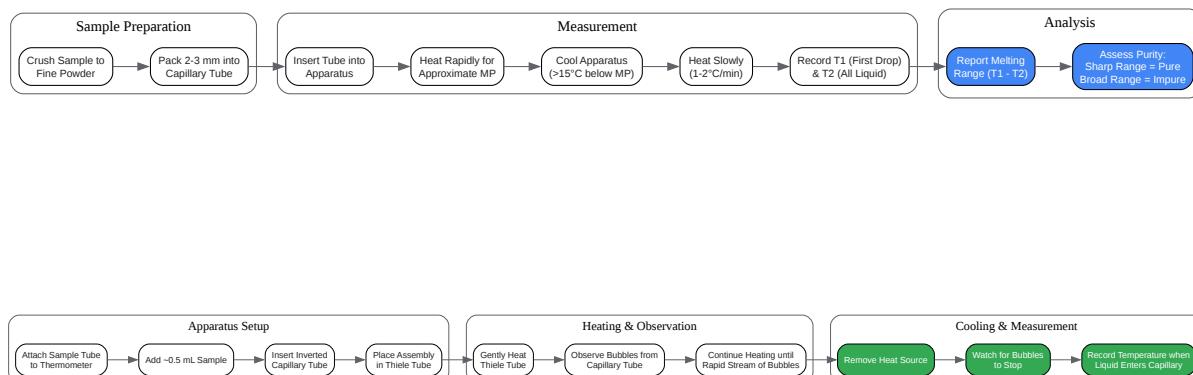
The following protocol outlines the determination of the melting point using a standard capillary melting point apparatus (e.g., Mel-Temp). This method ensures accuracy through controlled heating.

### Methodology:

- Sample Preparation:
  - Place a small amount of **2-(BenzylOxy)-6-bromopyridine** on a clean, dry watch glass.
  - If the sample is in lumps, gently crush it into a fine powder using a spatula or mortar and pestle.[10]
  - Tap the open end of a capillary tube into the powder to collect a small amount of the sample.
  - Invert the tube and tap it gently on a hard surface to pack the sample into the bottom, aiming for a sample height of 2-3 mm.[10]
- Initial Rapid Determination (Optional but Recommended):
  - Place the packed capillary tube into the heating block of the melting point apparatus.
  - Heat the sample at a rapid rate (e.g., 5-10 °C per minute) to quickly find an approximate melting range.[10] This prevents spending excessive time on the precise measurement.
- Accurate Melting Point Determination:
  - Allow the apparatus to cool to at least 15-20 °C below the approximate melting point observed in the rapid run.[8][10]
  - Insert a new, freshly prepared capillary tube with the sample.

- Heat the block rapidly until the temperature is about 15-20 °C below the expected melting point.
- Reduce the heating rate to a slow and steady 1-2 °C per minute to ensure thermal equilibrium between the sample, the heating block, and the thermometer.
- Record T<sub>1</sub>: The temperature at which the first drop of liquid appears.
- Record T<sub>2</sub>: The temperature at which the last crystal of the solid melts completely.
- The melting range is reported as T<sub>1</sub> - T<sub>2</sub>.

## Workflow for Melting Point Determination



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